

# PSI-7409 tetrasodium solubility in aqueous buffers

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## Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B15567963*

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## PSI-7409 Tetrasodium: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **PSI-7409 tetrasodium** in aqueous buffers. Below you will find frequently asked questions, a troubleshooting guide, and recommended experimental workflows to assist in your research.

## Frequently Asked Questions (FAQs)

Q1: What is **PSI-7409 tetrasodium** and how does it relate to Sofosbuvir?

A1: PSI-7409 is the active 5'-triphosphate metabolite of the antiviral prodrug Sofosbuvir (also known as PSI-7977). Sofosbuvir is metabolized within the cell to form PSI-7409, which then acts as an inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase. The tetrasodium salt is a stable form of PSI-7409 suitable for in vitro experiments.

Q2: What is the solubility of **PSI-7409 tetrasodium** in aqueous solutions?

A2: **PSI-7409 tetrasodium** is highly soluble in water. Published data indicates a solubility of  $\geq 100$  mg/mL, which corresponds to 170.04 mM.<sup>[1]</sup> The exact solubility in various aqueous buffers may vary depending on the pH, ionic strength, and temperature of the buffer. The free acid form of PSI-7409, in contrast, has a lower aqueous solubility of 50 mg/mL and requires sonication to dissolve.<sup>[2]</sup>

Q3: What are the recommended solvents for preparing stock solutions of **PSI-7409 tetrasodium**?

A3: The recommended solvent for preparing stock solutions of **PSI-7409 tetrasodium** is high-purity water.<sup>[1]</sup> It is generally not soluble in organic solvents like DMF or DMSO.<sup>[2]</sup>

Q4: How should I store stock solutions of **PSI-7409 tetrasodium**?

A4: Stock solutions of **PSI-7409 tetrasodium** are prone to degradation and should be handled with care. For long-term storage, it is recommended to store aliquots at -80°C for up to 6 months. For short-term storage, -20°C for up to 1 month is advised.<sup>[1]</sup><sup>[2]</sup> It is crucial to avoid repeated freeze-thaw cycles.<sup>[1]</sup> Due to the instability of nucleotide triphosphates in solution, it is best practice to prepare fresh solutions for your experiments.

Q5: Is the free form of PSI-7409 stable in aqueous solutions?

A5: The free form of PSI-7409 is prone to instability in solution.<sup>[2]</sup> For experimental use, the more stable tetrasodium salt is recommended.<sup>[2]</sup>

## Solubility Data

The following table summarizes the available solubility data for PSI-7409 and its tetrasodium salt.

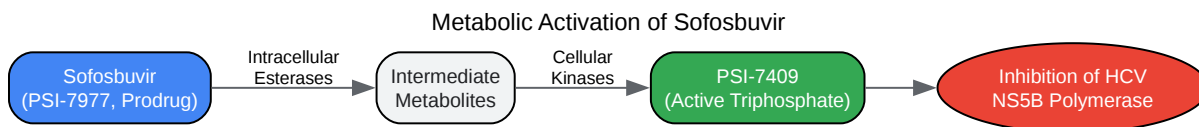
Compound	Solvent	Solubility	Molar Concentration	Notes
PSI-7409 Tetrasodium	Water	$\geq 100$ mg/mL	170.04 mM	Saturation was not reached at this concentration. <a href="#">[1]</a>
PSI-7409 (Free Form)	Water	50 mg/mL	99.97 mM	Requires sonication to dissolve. <a href="#">[2]</a>
PSI-7409 (Free Form)	DMF	$< 1$ mg/mL	Insoluble	
PSI-7409 (Free Form)	DMSO	$< 1$ mg/mL	Insoluble or slightly soluble	

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving PSI-7409 Tetrasodium	Insufficient mixing or low temperature.	Vortex the solution gently. A brief sonication in a water bath may aid dissolution. Ensure the solvent is at room temperature.
Precipitation Observed in Solution	The solution may be supersaturated or the buffer components may be affecting solubility.	If precipitation occurs after storage, try warming the solution to room temperature and vortexing. If the issue persists, consider preparing a fresh, more dilute solution. When using buffers, ensure they are fully dissolved and at the correct pH before adding the compound.
Inconsistent Experimental Results	Degradation of the compound due to improper storage or handling.	Always use freshly prepared solutions or properly stored aliquots. Avoid repeated freeze-thaw cycles. Given the nature of nucleotide triphosphates, degradation can occur over time, even when frozen.
Low Solubility in a Specific Buffer	The pH of the buffer may be too low.	The solubility of polyanionic species like nucleotide triphosphates generally increases with higher pH. Consider testing the solubility in a buffer with a higher pH if your experimental conditions allow.

## Visualizing Key Processes

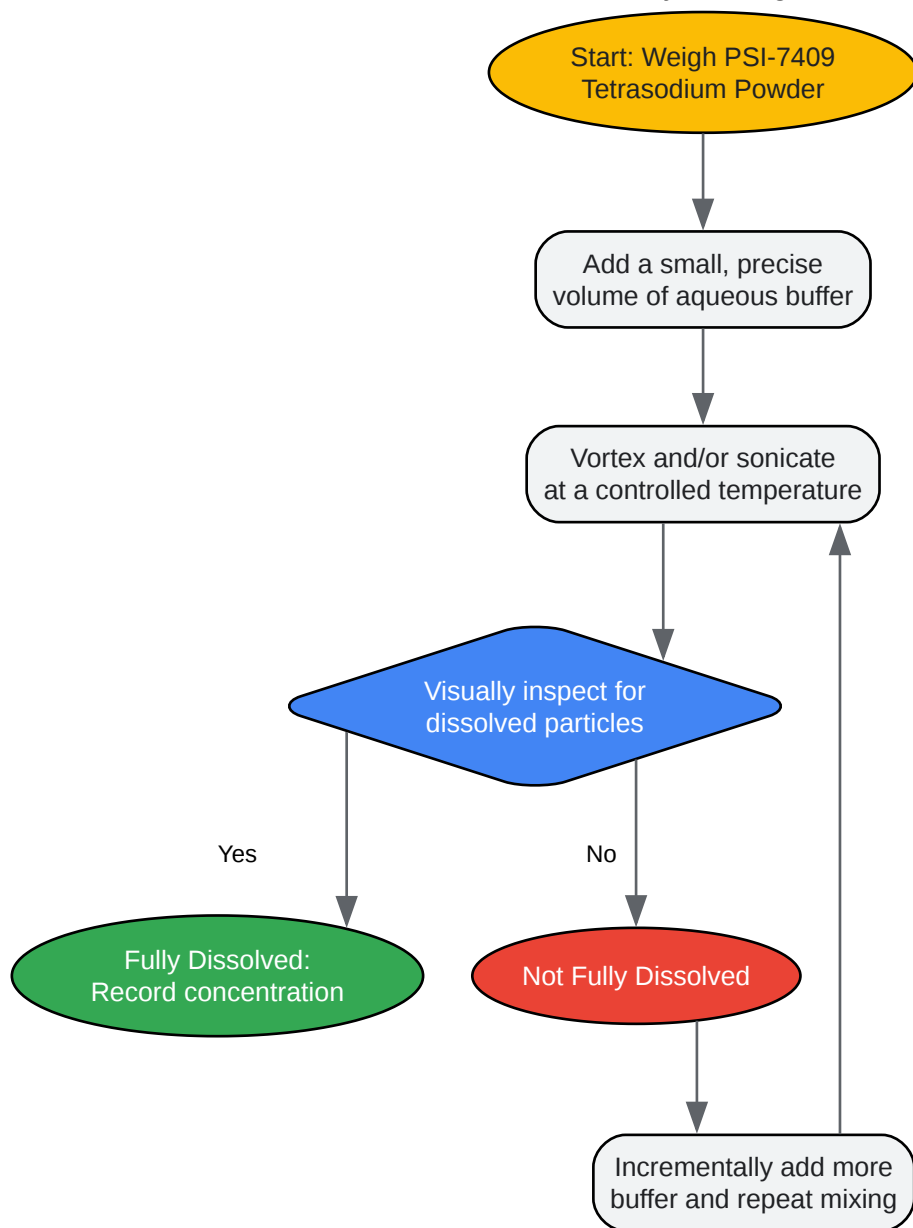
To aid in experimental design and understanding, the following diagrams illustrate the metabolic activation of Sofosbuvir and a recommended workflow for solubility testing.



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Metabolic conversion of Sofosbuvir to its active form, PSI-7409.

## Recommended Workflow for Solubility Testing



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A stepwise approach for determining the solubility of **PSI-7409 tetrasodium**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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